

An In-depth Technical Guide on m-Cresol, 6-heptyl-

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Compound of Interest

Compound Name: *m-Cresol, 6-heptyl-*

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A Review of Available Literature and Related Compounds

For Researchers, Scientists, and Drug Development Professionals

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Abstract

This technical guide addresses the request for a comprehensive literature review of **m-Cresol, 6-heptyl-**. An extensive search of scientific databases, chemical repositories, and patent literature revealed a significant lack of specific data for this particular compound. No detailed experimental protocols, quantitative data, or described signaling pathways directly pertaining to **m-Cresol, 6-heptyl-** were found.

Therefore, this document provides a detailed overview of the parent molecule, m-cresol, and the broader class of long-chain alkylphenols, to which **m-Cresol, 6-heptyl-** belongs. This information is intended to serve as a foundational resource for researchers and professionals interested in this chemical family.

Introduction to m-Cresol, 6-heptyl-

m-Cresol, 6-heptyl-, also known as 6-heptyl-3-methylphenol, is an alkylphenol. Alkylphenols are a class of organic compounds derived from the alkylation of phenols. While short-chain alkylphenols like cresols (methylphenols) are common, long-chain alkylphenols are primarily

used as precursors for detergents, as additives in fuels and lubricants, and in the manufacturing of polymers and resins.

The specific compound, **m-Cresol, 6-heptyl-**, is not widely documented in publicly available scientific literature. This suggests that it may be a novel compound, a low-volume intermediate, or a substance that has not been the subject of extensive research.

Physicochemical Properties of Related Compounds

Due to the absence of data for **m-Cresol, 6-heptyl-**, the following tables summarize the known properties of the parent compound, m-cresol. This data is provided for reference and may not be representative of the heptyl-substituted derivative.

Table 1: Physical and Chemical Properties of m-Cresol

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₈ O	[1][2]
Molar Mass	108.14 g/mol	[1][2]
Appearance	Colorless to yellowish liquid	[1][2]
Odor	Phenolic, tarry	[1][3]
Melting Point	11-12 °C (52-54 °F)	[1][2]
Boiling Point	202 °C (396 °F)	[1][2]
Density	1.034 g/cm ³ at 20 °C	[2]
Solubility in Water	23.5 g/L at 20 °C	[2]
Vapor Pressure	0.14 mmHg at 20 °C	[2]
Flash Point	86 °C (187 °F)	[1]
Autoignition Temperature	558 °C (1036 °F)	[4]
logP (Octanol-Water Partition Coefficient)	1.96	[4]

Synthesis of Long-Chain Alkylphenols

While a specific protocol for the synthesis of **m-Cresol, 6-heptyl-** is not available, the general synthesis of long-chain alkylphenols involves the alkylation of a phenol with an alkene or alcohol.

General Experimental Protocol: Friedel-Crafts Alkylation of Phenols

The alkylation of phenols with alkenes is a common method for producing alkylphenols.^[5] This reaction is typically catalyzed by a solid acid catalyst, such as a zeolite or a supported superacid.^{[6][7]}

Materials:

- Phenol (or a substituted phenol like m-cresol)
- Alkene (e.g., 1-heptene) or long-chain alcohol
- Solid acid catalyst (e.g., $\text{Fe}_2\text{O}_3 \cdot \text{SO}_4^{2-}$)^[6]
- Solvent (if necessary)

Procedure:

- The phenol and the catalyst are charged into a reaction vessel equipped with a stirrer, condenser, and temperature control.
- The mixture is heated to the desired reaction temperature.
- The alkene is then added dropwise to the reaction mixture over a period of time.
- The reaction is allowed to proceed for a specified duration with continuous stirring.
- After the reaction is complete, the catalyst is removed by filtration.
- The product mixture is then purified, typically by distillation under reduced pressure, to isolate the desired alkylphenol isomer.

The following diagram illustrates a generalized workflow for the synthesis and analysis of long-chain alkylphenols.

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